

CEP-28122 solubility issues DMSO alternative solvents

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Compound Focus: CEP-28122

CAS No.: 1022958-60-6

Cat. No.: S549068

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CEP-28122 Basic Information & Standard Handling

The provided Certificate of Analysis (COA) for **CEP-28122** offers the following key information [1]:

Parameter	Description / Value
Catalog	Featured products
Purity	>98%
CAS Number	1022958-60-6
Molecular Formula	$C_{28}H_{35}ClN_6O_3$
Molecular Weight	539.07 g/mol
Recommended Storage	2 years at -20°C in powder form; 2 weeks at 4°C in DMSO; 6 months at -80°C in DMSO [1]

The supplier recommends preparing stock solutions in DMSO and storing them in tightly sealed vials, with solutions stored at -20°C generally being usable for up to one month [1].

Potential Alternative Solvents to DMSO

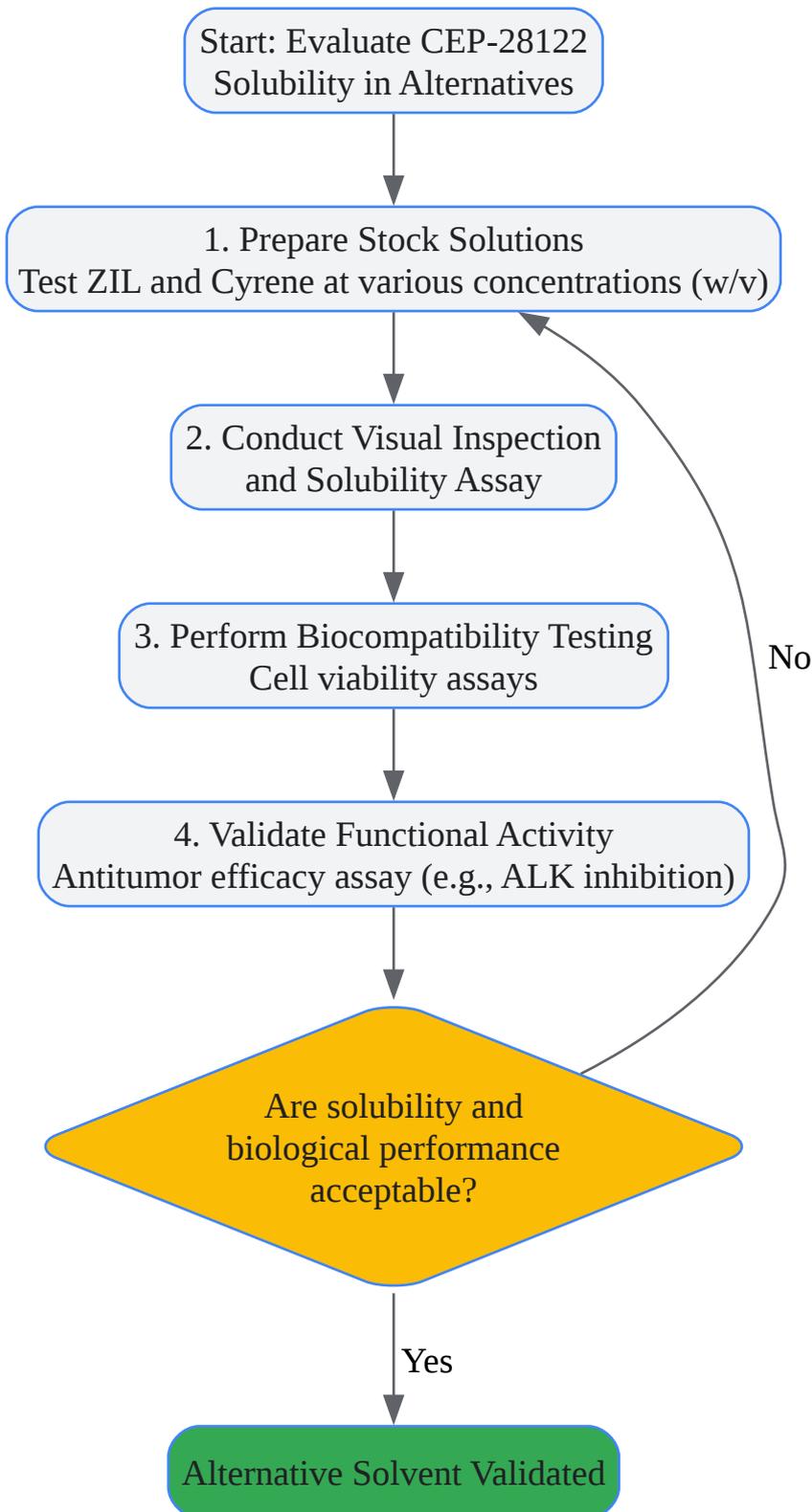
While direct data for **CEP-28122** is unavailable, recent research highlights two bio-friendly solvents that show promise as alternatives to DMSO. The table below summarizes their key characteristics.

Solvent Name	Key Characteristics & Advantages	Reported Limitations & Considerations
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| **Zwitterionic Liquid (ZIL)** | • **Non-cell-permeable** [2] • **Lower cytotoxicity** than DMSO in human cells (e.g., fibroblasts) and zebrafish embryos [2] • **Suitable for hydrophobic drugs** and drugs like platinating agents that lose efficacy in DMSO [2] • Can serve as a **cryoprotectant** [2] | • **Highly viscous**, making precise volumetric measurement difficult; concentrations are often prepared by weight per volume (w/v) instead of volume per volume (v/v) [2]. | | **Cyrene** | • **Green solvent** derived from biomass [3] • Effective for dissolving compounds like Melatonin for antimicrobial tests [3] | • Can exhibit **inherent antimicrobial activity** at high concentrations (e.g., 100% Cyrene is bactericidal) [3] • May require dilution to low concentrations (e.g., 5%) to avoid interference with biological assays [3]. |

Proposed Experimental Workflow for Solvent Evaluation

Given the lack of specific data, you will need to empirically determine the solubility of **CEP-28122** in these alternatives. The following workflow outlines a systematic approach.



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Detailed Methodologies for Key Experiments

1. Preparation of Stock Solutions

- **Solvent Preparation:** Prepare aqueous solutions of ZIL (e.g., 5%, 25%, 50% w/v) and Cyrene (e.g., 5% v/v). Use pure, sterile water as a diluent [2] [3].
- **Solubility Test:** Add an excess of **CEP-28122** powder (e.g., 1-5 mg) to a microcentrifuge tube containing 1 mL of the test solvent. Vortex vigorously for 1-2 minutes.
- **Incubation:** Place the mixture on a rotator or shaker for 1-2 hours at room temperature to reach equilibrium.

2. Visual Inspection and Solubility Assay

- **Visual Assessment:** After incubation, visually inspect the solution against a dark background. A clear, particle-free solution indicates good solubility.
- **Centrifugation:** Centrifuge the sample at a high speed (e.g., 10,000-15,000 × g) for 10 minutes to pellet any undissolved material.
- **Quantification:** Carefully withdraw the supernatant and quantify the dissolved **CEP-28122** using a suitable method like HPLC-UV. Compare the peak area against a standard curve prepared in a known solvent to determine the concentration (mg/mL).

3. Biocompatibility Testing

- **Cell Line Selection:** Choose a relevant cell line for your research (e.g., a human cancer cell line).
- **Cell Viability Assay:** Plate cells in a 96-well plate and allow them to adhere overnight. Treat the cells with a concentration of **CEP-28122** dissolved in the alternative solvent that is relevant to your planned experiments. Include controls: cells treated with the same concentration of the alternative solvent alone, and cells with DMSO alone.
- **Assessment:** After 24-72 hours, assess cell viability using a standard assay like MTT or CellTiter-Glo. The viability in the alternative solvent group should be comparable to or better than the DMSO control group [2].

4. Validation of Functional Activity

- **Target Engagement Assay:** Perform a key functional assay to ensure **CEP-28122** dissolved in the alternative solvent retains its bioactivity. Given that **CEP-28122** is an ALK inhibitor, you could use:
 - An **ALK kinase activity assay** to measure the inhibition of phosphorylation.
 - A **cell-based anti-proliferation assay** on an ALK-dependent cancer cell line.
- Compare the IC₅₀ values of **CEP-28122** dissolved in the new solvent versus DMSO to confirm no loss of potency [2].

Frequently Asked Questions

- **Why can't I find solubility data for CEP-28122 in alternative solvents?** CEP-28122 is a well-defined chemical entity for research, but comprehensive solvent screening data is often not publicly available. This type of data is typically generated in-house by researchers during formulation development.
- **What is the biggest challenge when switching from DMSO to an alternative solvent like ZIL?** The high viscosity of ZIL is a primary practical challenge. It necessitates preparing solutions based on weight per volume (w/v) rather than the more common volume per volume (v/v) for accuracy [2]. Furthermore, the potential for solvent-specific biological effects (like the antimicrobial activity of Cyrene) must be thoroughly controlled for [3].
- **Are there any other techniques to improve solubility for in vitro studies?** Yes, if alternative solvents alone are insufficient, you can explore **solid dispersion techniques**. This involves dispersing the drug in a solid polymer matrix (e.g., polyethylene glycol, polyvinylpyrrolidone) to dramatically enhance its dissolution rate and apparent solubility [4].

I hope this structured technical guide provides a solid foundation for your work with **CEP-28122**. Should you perform these experiments and obtain results, you will be generating valuable data for the scientific community.

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References

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